

## Proper Disposal of Bromine-82: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Bromine-82	
Cat. No.:	B1211341	Get Quote

For researchers, scientists, and drug development professionals utilizing **Bromine-82** (Br-82), adherence to proper disposal procedures is critical for ensuring personnel safety and regulatory compliance. This guide provides essential, step-by-step instructions for the safe handling and disposal of Br-82, a radioisotope with a half-life of approximately 35.28 hours, making it a suitable candidate for the decay-in-storage (DIS) disposal method.

#### **Key Radiological Data for Bromine-82**

The following table summarizes the key radiological data for **Bromine-82** for easy reference.

Property	Value
Half-Life	35.282 hours[1]
Decay Mode	Beta-minus (β-) emission
Daughter Isotope	Krypton-82 (Kr-82) (Stable)
Primary Emissions	Beta particles and gamma rays

## Disposal Procedures: Decay-In-Storage (DIS)

The U.S. Nuclear Regulatory Commission (NRC) permits the decay-in-storage of radioactive waste with half-lives of less than or equal to 120 days.[1][2] As Br-82 has a half-life of about 1.5 days, it falls well within this guideline. The fundamental principle of DIS is to store the



radioactive waste for a sufficient period—typically 10 half-lives—until its radioactivity is indistinguishable from background levels.[3]

# Experimental Protocol for Decay-In-Storage of Bromine-82 Waste:

- 1. Waste Segregation:
- Properly segregate low-level radioactive waste (LLRW) by isotope.[4] Bromine-82 waste should be collected in designated containers separate from other radioactive and nonradioactive waste streams.
- Use separate, clearly labeled containers for different forms of Br-82 waste:
  - Dry Solid Waste: Includes items such as contaminated gloves, paper towels, and other lab consumables.[4][5]
  - Aqueous Liquid Waste: Collect in a designated, shatter-resistant container.
  - Sharps Waste: Needles, syringes, and other contaminated sharps must be placed in a puncture-proof sharps container.[4]
- 2. Container Labeling:
- Each waste container must be clearly labeled with:
  - The words "Caution, Radioactive Material".[1]
  - The radionuclide (Bromine-82 or Br-82).[1]
  - The initial date the waste was first added.
  - The name of the principal investigator or laboratory.
- Attach a completed radioactive waste tag that includes the isotope, the date the container was sealed, and the calculated disposal date (after 10 half-lives).[1]
- 3. Storage for Decay:

#### Safety Operating Guide





- Once a waste container is full, seal it securely.[3]
- Store the sealed containers in a designated, shielded, and secure radioactive waste storage area.[1] This area should be away from high-traffic and general work areas to minimize personnel exposure.
- The storage area must be properly posted with a "Caution, Radioactive Material" sign.[1]
- **Bromine-82** waste must be stored for a minimum of 10 half-lives to ensure sufficient decay. This equates to approximately 15 days.
- 4. Verification of Decay:
- After a minimum of 10 half-lives, the waste can be surveyed for disposal.
- Use a calibrated radiation survey meter (e.g., a Geiger-Müller counter) to check for any activity above background levels.[3]
- The radiation levels must be indistinguishable from the background radiation levels. The survey should be performed in a low-background area.[2]
- 5. Final Disposal:
- If the survey confirms that the radioactivity has decayed to background levels, the waste can be disposed of as non-radioactive waste.[2][3]
- Before disposal, all radioactive material labels must be defaced or removed from the containers.[2]
- Dispose of the waste in accordance with your institution's guidelines for the specific waste type (e.g., regular trash for solid waste, sanitary sewer for permissible liquids, or as medical/biohazardous waste if applicable).
- For soluble aqueous Br-82 waste, disposal via the sanitary sewer may be an option, but this
  is strictly regulated and facility-specific. Generally, only trace quantities associated with
  glassware cleaning may be permissible for sewer disposal, and all such disposals must be
  meticulously logged.[5]



#### 6. Record Keeping:

- Maintain a detailed log for all decayed Br-82 waste. This log should include the initial activity, the date the waste was sealed for decay, the final survey results, the date of disposal, and the name of the individual performing the disposal.
- These records should be kept for at least three years.[3]

### **Bromine-82 Disposal Workflow**

Caption: Workflow for the proper disposal of Bromine-82 waste.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. benchchem.com [benchchem.com]
- 2. scp.nrc.gov [scp.nrc.gov]
- 3. Decay-In-Storage Policy & Procedure | Environmental Health and Safety [ehs.weill.cornell.edu]
- 4. ehs.umich.edu [ehs.umich.edu]
- 5. Article Radiation Safety Manual C... [policies.unc.edu]
- To cite this document: BenchChem. [Proper Disposal of Bromine-82: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211341#bromine-82-proper-disposal-procedures]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide







accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com